

Optimizing dyeing temperature and time for "Disperse Red 60"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 60

Cat. No.: B3428950

[Get Quote](#)

Technical Support Center: C.I. Disperse Red 60

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with C.I. Disperse Red 60.

Frequently Asked Questions (FAQs)

Q1: What is the optimal dyeing temperature for **Disperse Red 60** on polyester?

A1: The optimal dyeing temperature for **Disperse Red 60**, a low-energy disperse dye, is typically between 110°C and 130°C.[1] For some modified polyester fibers, optimal conditions might be achieved at temperatures as low as 100°C.[2] It is recommended to start with a dyeing temperature of around 70-80°C and gradually increase it to the target temperature.

Q2: What is the recommended dyeing time for **Disperse Red 60**?

A2: The optimal dyeing time for **Disperse Red 60** is generally around 50 minutes at the target temperature.[1] However, the total time at the dyeing temperature can range from 15 to 60 minutes, depending on the specific substrate and desired shade depth.

Q3: How does pH affect the dyeing process with **Disperse Red 60**?

A3: The pH of the dyebath does not significantly affect the lifting power (the ability to build up to a deep shade) of **Disperse Red 60** on polyester fabric.[3] However, maintaining a consistent

pH is crucial for reproducible results.

Q4: Is a carrier necessary for dyeing with **Disperse Red 60**?

A4: While **Disperse Red 60** can be dyed without a carrier, especially at higher temperatures, the use of a carrier can influence the color yield. The color yield (K/S) tends to increase slightly with an increase in carrier concentration up to a certain point (e.g., 6 g/L), after which it may decrease.^[1]

Q5: What is the typical appearance and solubility of **Disperse Red 60**?

A5: **Disperse Red 60** is a very dark red to very dark purple solid powder.^{[4][5]} It has very low water solubility (16.42 ug/L at 25°C) and is slightly soluble in DMSO and very slightly soluble in methanol.^{[4][6]}

Troubleshooting Guide

Problem: Uneven Dyeing or Shading

| Possible Cause | Troubleshooting Step |
|------------------------------------|--|
| Rapid initial dye uptake | Start the dyeing process at a lower temperature (70-80°C) and control the rate of temperature rise to 1.5-2°C per minute to ensure even dye absorption. |
| Improper dispersion of the dye | Ensure the dye is properly dispersed in water with a suitable dispersing agent before adding it to the dyebath. |
| Incorrect pH or fluctuations in pH | Although Disperse Red 60 is relatively stable across different pH levels, maintaining a consistent pH throughout the process is recommended for batch-to-batch consistency. ^[3] |
| Insufficient liquor circulation | Ensure adequate circulation of the dyebath or movement of the substrate to promote even distribution of the dye. |

Problem: Poor Colorfastness

| Possible Cause | Troubleshooting Step |
|----------------------------|--|
| Residual surface dye | After dyeing, it is crucial to perform a reduction clearing treatment to remove any unfixed dye from the fiber surface. This is typically done with a solution of caustic soda and sodium hydrosulfite.[7] |
| Dyeing temperature too low | Insufficient temperature may prevent proper diffusion of the dye into the fiber, leading to poor wash fastness. Ensure the dyeing temperature is within the optimal range (110°C - 130°C).[1] |
| Incorrect after-treatment | Follow the recommended after-treatment process, which typically involves rinsing, reduction clearing, neutralizing, and final rinsing. |

Problem: Appearance of Blue Patches on the Fabric

| Possible Cause | Troubleshooting Step |
|--|---|
| Alkaline conditions causing a color change | Disperse Red 60 can exhibit a color change to blue under certain alkaline conditions. This is due to the co-existence of its red and blue chemical components.[8] Avoid excessively alkaline pH in the dyebath. |
| Interaction with certain additives | Some additives in the dyebath may interact with the dye to cause this discoloration.[8] It is advisable to test all auxiliary chemicals for compatibility with Disperse Red 60 before use. |

Data Presentation

Table 1: Recommended Dyeing Parameters for **Disperse Red 60** on Polyester

| Parameter | Recommended Value | Source(s) |
|----------------------------|--------------------|-----------|
| Dyeing Temperature | 110°C - 130°C | [1] |
| Dyeing Time at Temperature | 15 - 60 minutes | |
| Optimal Dyeing Time | ~50 minutes | [1] |
| Rate of Temperature Rise | 1.5 - 2°C / minute | |
| Starting Temperature | 70°C - 80°C | |

Table 2: Physical and Chemical Properties of **Disperse Red 60**

| Property | Value | Source(s) |
|------------------|---|-----------|
| Chemical Formula | C ₂₀ H ₁₃ NO ₄ | [9] |
| Molecular Weight | 331.32 g/mol | [9][10] |
| Melting Point | 185°C | [4][5] |
| Appearance | Very Dark Red to Very Dark Purple Solid | [4] |
| Water Solubility | 16.42 ug/L (at 25°C) | [4][6] |

Experimental Protocols

Standard Exhaust Dyeing Protocol for Polyester with **Disperse Red 60**

This protocol outlines a general procedure for dyeing polyester fabric with **Disperse Red 60** using the exhaust method.

1. Pre-treatment of Fabric:

- Scour the polyester fabric with a solution of a non-ionic detergent (e.g., 1-2 g/L) and sodium carbonate (e.g., 1 g/L) at 60-70°C for 20-30 minutes to remove any impurities.
- Rinse the fabric thoroughly with hot and then cold water.
- Dry the fabric.

2. Dyebath Preparation:

- Calculate the required amount of **Disperse Red 60** based on the weight of the fabric (o.w.f. - on the weight of fabric).
- Prepare a dispersion of the dye by pasting it with a small amount of a dispersing agent and then adding warm water (40-50°C) with stirring.
- Set the dyebath with the required volume of water and add a dispersing agent and a pH buffer (e.g., to maintain a slightly acidic pH of 4.5-5.5).
- Add the prepared dye dispersion to the dyebath.

3. Dyeing Cycle:

- Introduce the pre-treated polyester fabric into the dyebath at a starting temperature of 70-80°C.
- Raise the temperature of the dyebath to the target dyeing temperature (e.g., 130°C) at a rate of 1.5-2°C per minute.
- Hold the temperature at the target for 30-60 minutes.
- Cool the dyebath down to 70-80°C.

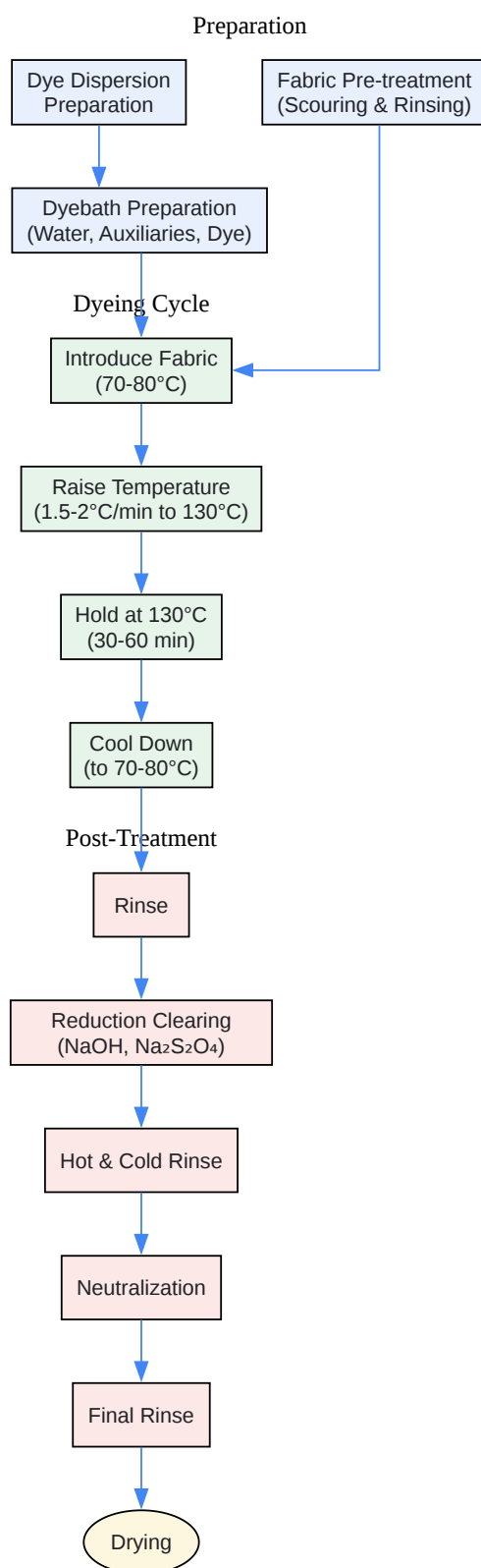
4. After-treatment (Reduction Clearing):

- Drain the dyebath.
- Rinse the dyed fabric.
- Prepare a fresh bath with:
 - Caustic Soda (NaOH): 2-3 g/L
 - Sodium Hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$): 1-2 g/L
- Treat the fabric in this solution at 70-80°C for 15-20 minutes.^[7]
- Rinse the fabric thoroughly with hot water, then neutralize with a weak acid (e.g., acetic acid), and finally rinse with cold water.

5. Drying:

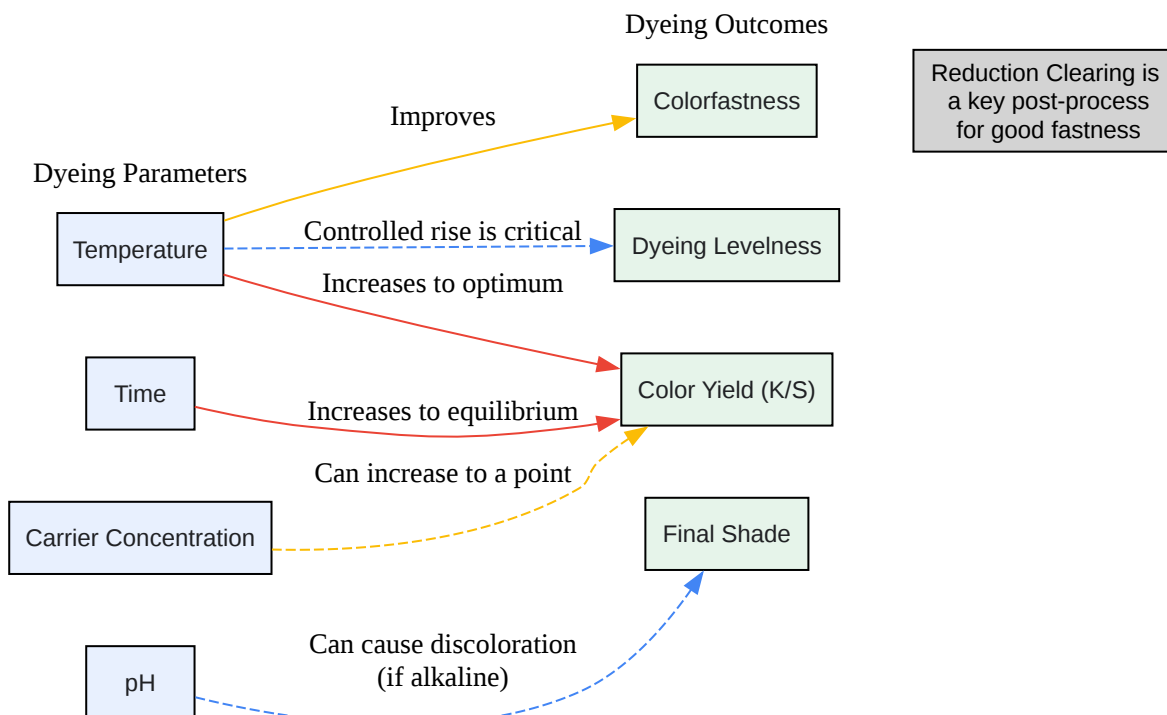
- Dry the dyed and after-treated fabric.

Visualizations



[Click to download full resolution via product page](#)

Caption: Exhaust Dyeing Workflow for **Disperse Red 60** on Polyester.



[Click to download full resolution via product page](#)

Caption: Key Parameter Interactions in **Disperse Red 60** Dyeing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dyeing of Innovative Bicomponent Filament Fabrics (PET/PTT) by Disperse Dyestuffs: Characterization and Optimization Process [mdpi.com]

- 2. researchgate.net [researchgate.net]
- 3. The Dyeing Properties Of Disperse Red 60 In Different PH Value - News - Hangzhou Fucai Chem Co., Ltd [colorfuldyes.com]
- 4. Disperse Red 60 | 17418-58-5 [chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. Disperse Red 60 | 17418-58-5 [chemicalbook.com]
- 7. p2infohouse.org [p2infohouse.org]
- 8. researchgate.net [researchgate.net]
- 9. Removing Disperse red 60 and Reactive blue 19 dyes removal by using Alcea rosea root mucilage as a natural coagulant - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Low-Temperature Dyeing of Chemically Modified PET/Spandex Blends: A Sustainable Approach for Enhanced Dyeability and Color Fastness - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Optimizing dyeing temperature and time for "Disperse Red 60"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3428950#optimizing-dyeing-temperature-and-time-for-disperse-red-60]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com